Technical Guide: Physicochemical Profile of Iron(III) Chloride Hexahydrate

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Compound of Interest		
Compound Name:	*iron(3+);trichloride;hexahydrate*	
Cat. No.:	*B8020896*	*Get Quote*

(CAS: 10025-77-1)[1][2][3]

Executive Summary: The "Soft" Lewis Acid

Iron(III) chloride hexahydrate is frequently misunderstood as merely a "wet" version of its anhydrous counterpart. In reality, it is a distinct coordination complex, trans-

, possessing unique solubility, thermal, and catalytic behaviors. Unlike the anhydrous form, which is a violent Lewis acid used in anhydrous organic synthesis, the hexahydrate serves as a mild oxidant, a water-tolerant Lewis acid, and a critical flocculant in environmental engineering.

This guide analyzes the physicochemical properties that dictate its stability, handling, and application, specifically addressing the "drying paradox"—the inability to dehydrate this salt thermally without chemical degradation.

Part 1: Fundamental Physicochemical Profile

The following data aggregates standard pharmacopeial and industrial specifications. Note the low melting point, which presents significant handling challenges in warm environments.

Table 1: Core Physicochemical Specifications

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Property	Value	Notes
Formula		Coordination:
Molecular Weight	270.30 g/mol	Significantly heavier than anhydrous (162.20 g/mol)
Appearance	Yellow-brown lumps or crystals	Hygroscopic; deliquesces to a dark brown liquid
Melting Point	37°C (99°F)	Critical: Melts in its own water of crystallization
Density	1.82 g/cm³	Lower than anhydrous (2.90 g/cm³)
Solubility (Water)	~912 g/L (at 25°C)	Highly exothermic dissolution
Solubility (Organics)	Soluble in Ethanol, Acetone, Ether	Insoluble in Ethyl Acetate [1]
pH (0.1M Solution)	~1.8 - 2.0	Strongly acidic due to hydrolysis

Part 2: Crystalline Architecture & Coordination

Expertise Insight: It is chemically inaccurate to view this compound simply as an iron ion surrounded by water and chlorine. X-ray diffraction studies reveal a specific octahedral geometry.

The crystal lattice consists of cationic complexes trans-

and chloride anions

, with two additional water molecules held in the lattice structure [2]. This specific geometry explains its facile solubility in polar organic solvents (like ethanol) where the neutral water ligands can be displaced, or the complex can solvate intact.

Part 3: Aqueous Chemistry & Speciation (Hydrolysis)[8][9]

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When dissolved in water,

does not simply dissociate into

and

. It undergoes immediate, pH-dependent hydrolysis. This behavior is the foundation of its use as a flocculant in water treatment.

Mechanism[4][10][11]

- Dissolution: The lattice breaks down, releasing

  (pale purple) and

  .

- Hydrolysis (Acidification): The high charge density of

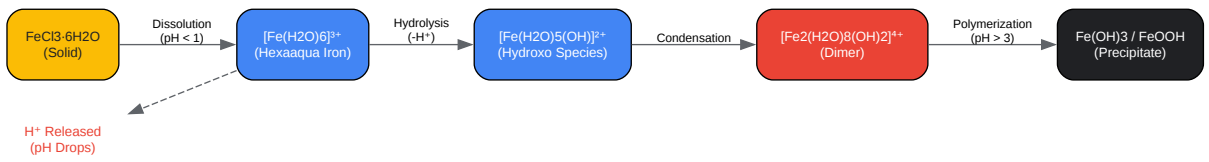
  polarizes the coordinated water, releasing protons (

) and lowering pH.

- Olation/Polymerization: As pH rises (or is unbuffered), monomeric species link via hydroxo-bridges to form dimers and eventually insoluble iron oxyhydroxides (precipitate).

Diagram 1: Aqueous Speciation Pathway

Figure 1: The speciation of Ferric Chloride in water is dictated by pH. At low pH, cationic monomers prevail. As pH rises, polymerization leads to precipitation.



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Part 4: Thermal Stability & The "Drying Paradox"

Critical Protocol Warning: Researchers often attempt to dry

in an oven to obtain anhydrous

for moisture-sensitive catalysis. This is chemically impossible via thermal means alone.

Heating the hexahydrate initiates a competition between dehydration (loss of water) and hydrolysis (loss of HCl). Because the Fe-O bond is strong, the compound prefers to eject HCl, resulting in Iron(III) Oxide or Oxychloride rather than anhydrous Ferric Chloride.

Thermal Decomposition Stages [3]:

- 37°C: Melting (Fusion in crystal water).
- 100°C - 150°C: Loss of lattice water and HCl.
  - Reaction:
- >250°C: Formation of Hematite (

).

Diagram 2: Thermal Decomposition vs. Chemical Dehydration

Figure 2: Thermal treatment leads to degradation (Red Path). Accessing anhydrous material requires chemical dehydration (Green Path).

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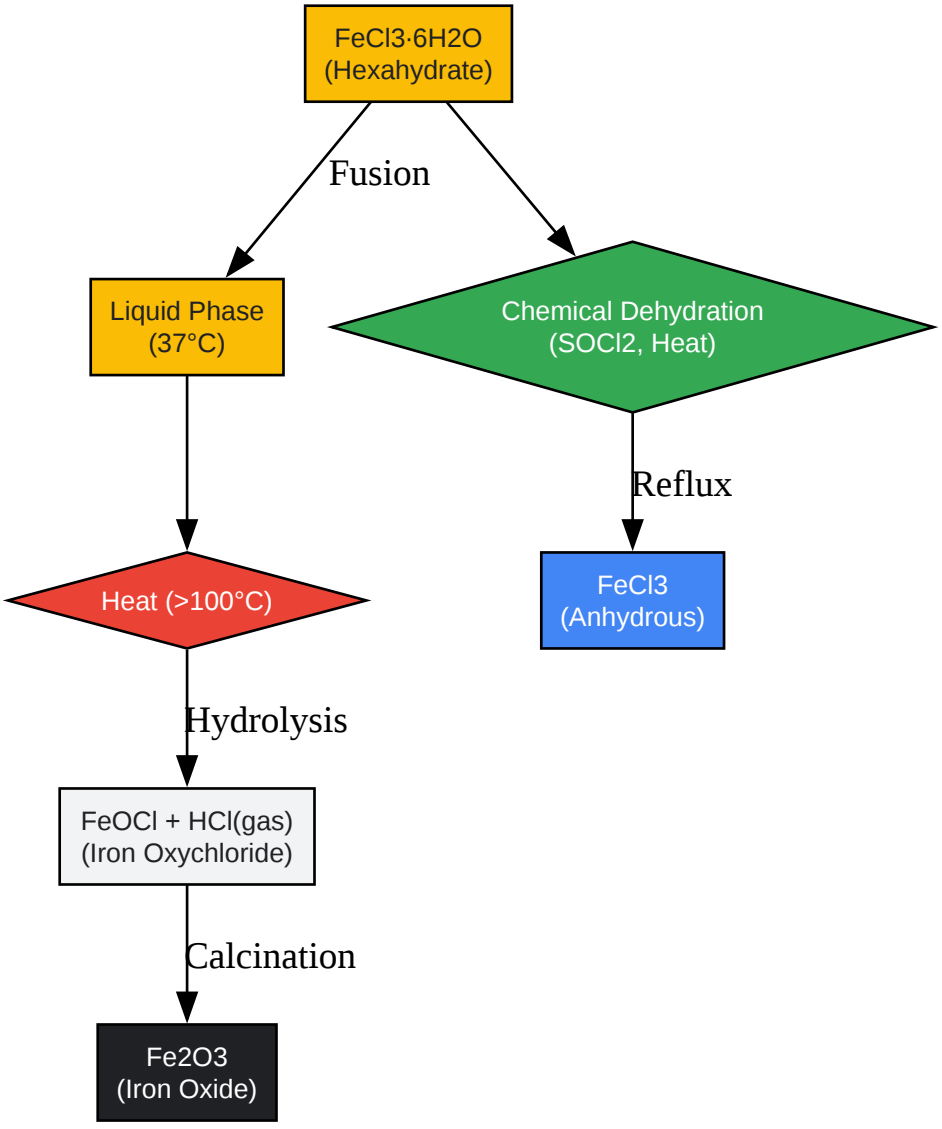

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Part 5: Handling, Storage, and Safety[5]

Hygroscopicity Management

Due to its deliquescent nature, the hexahydrate will absorb atmospheric moisture until it dissolves into a liquid.[4]

- Storage: Must be stored in tightly sealed, corrosion-resistant containers (HDPE or glass with Teflon liners).

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- Handling: Weigh quickly. If precise stoichiometry is required, prepare a stock solution and determine concentration via titration (e.g., iodometric) rather than relying on solid mass, which fluctuates with water content.

Corrosivity

The compound is highly corrosive to metals (forming

and oxidizing the metal) and tissue.

- PPE: Nitrile gloves are sufficient; however, eye protection is critical due to the risk of permanent corneal damage from the acidic hydrolysis products.

Compatibility

- Incompatible: Strong bases (immediate precipitation), alkali metals (explosion risk), allyl chloride (violent polymerization).
- Compatible: Alcohols, ketones (acetone), ethers.[5]

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